

Unveiling the Neosubstrate Landscape of CC-885: A Technical Guide

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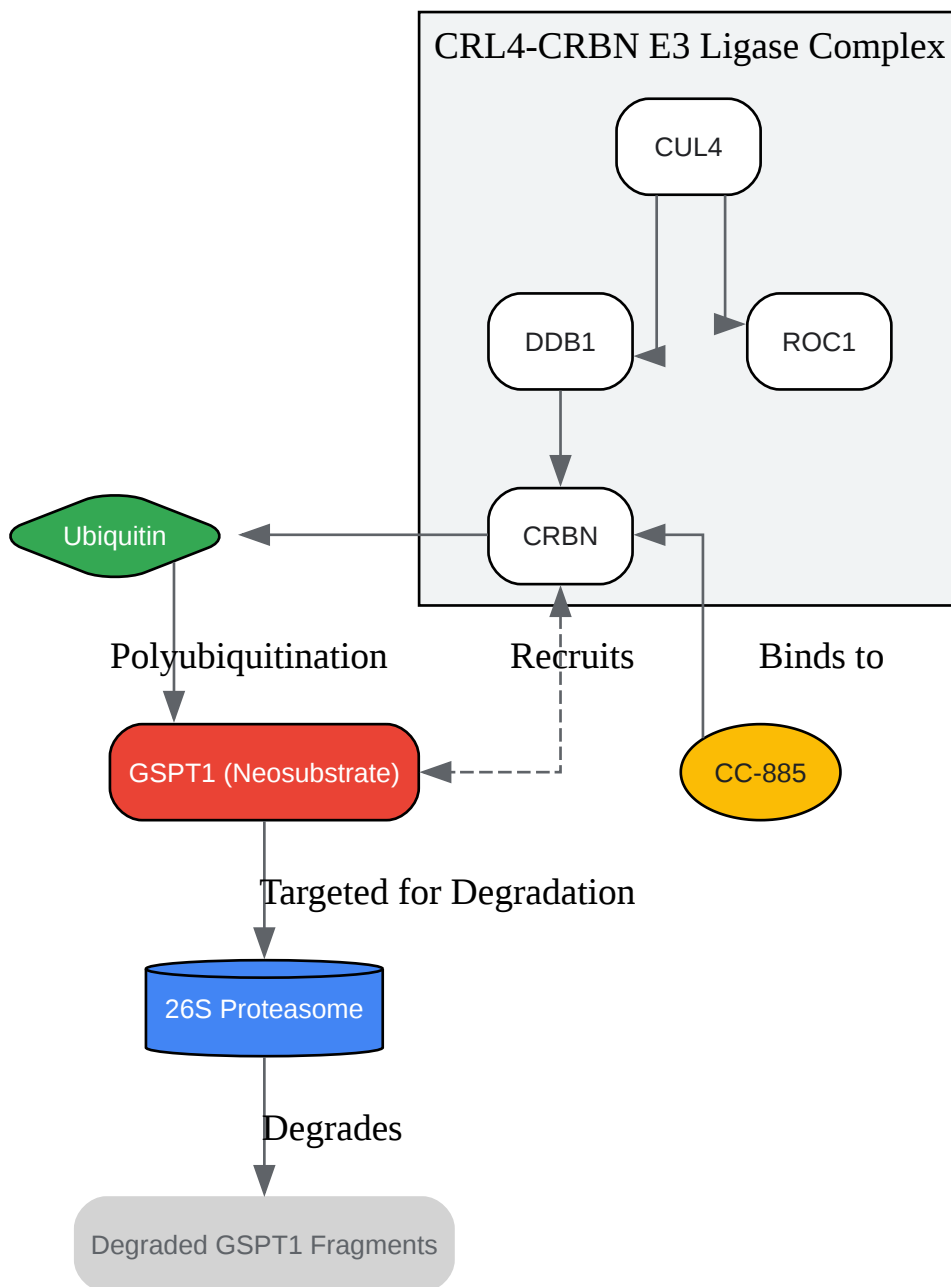
Introduction

CC-885 is a potent small molecule modulator of the E3 ubiquitin ligase Cereblon (CRBN). It functions as a "molecular glue," inducing the ubiquitination and subsequent proteasomal degradation of proteins that are not the natural substrates of CRBN. This technical guide provides an in-depth overview of the identification and characterization of **CC-885**'s neosubstrates, with a primary focus on the translation termination factor GSPT1, and emerging evidence for other targets including BNIP3L and PLK1. This document details the experimental methodologies, quantitative data, and the underlying signaling pathways involved in the mechanism of action of **CC-885**.

Core Mechanism of Action

CC-885 binds to CRBN, altering its substrate specificity and promoting the recruitment of neosubstrates to the CRL4CRBN E3 ubiquitin ligase complex. This leads to the polyubiquitination of the neosubstrate, marking it for degradation by the 26S proteasome. The primary and most well-characterized neosubstrate of **CC-885** is GSPT1, a key factor in

translation termination.[1][2] The degradation of GSPT1 is responsible for the potent anti-tumor activity of **CC-885** observed in various cancer models.[1]



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Caption: Mechanism of **CC-885**-induced GSPT1 degradation.

Quantitative Data Summary

The following tables summarize the key quantitative data associated with the activity of **CC-885**.

Table 1: In Vitro Binding and Cellular Potency of **CC-885**

Assay Type	Target/Cell Line	Parameter	Value	Reference
TR-FRET Binding Assay	CRBN	IC50	18 ± 1 nM	[3]
Cell Viability Assay	BE(2)-C	EC50	< 5 nM	[4]
Cell Viability Assay	Z138	IC50	0.4 nM	
Cell Viability Assay	AML cell lines	IC50	10 ⁻⁶ - 1 μM	[4]
Cell Viability Assay	THLE-2	IC50	10 ⁻⁶ - 1 μM	[4]
Cell Viability Assay	PBMC	IC50	10 ⁻⁶ - 1 μM	[4]

Table 2: Degradation Potency of **CC-885** for Neosubstrates

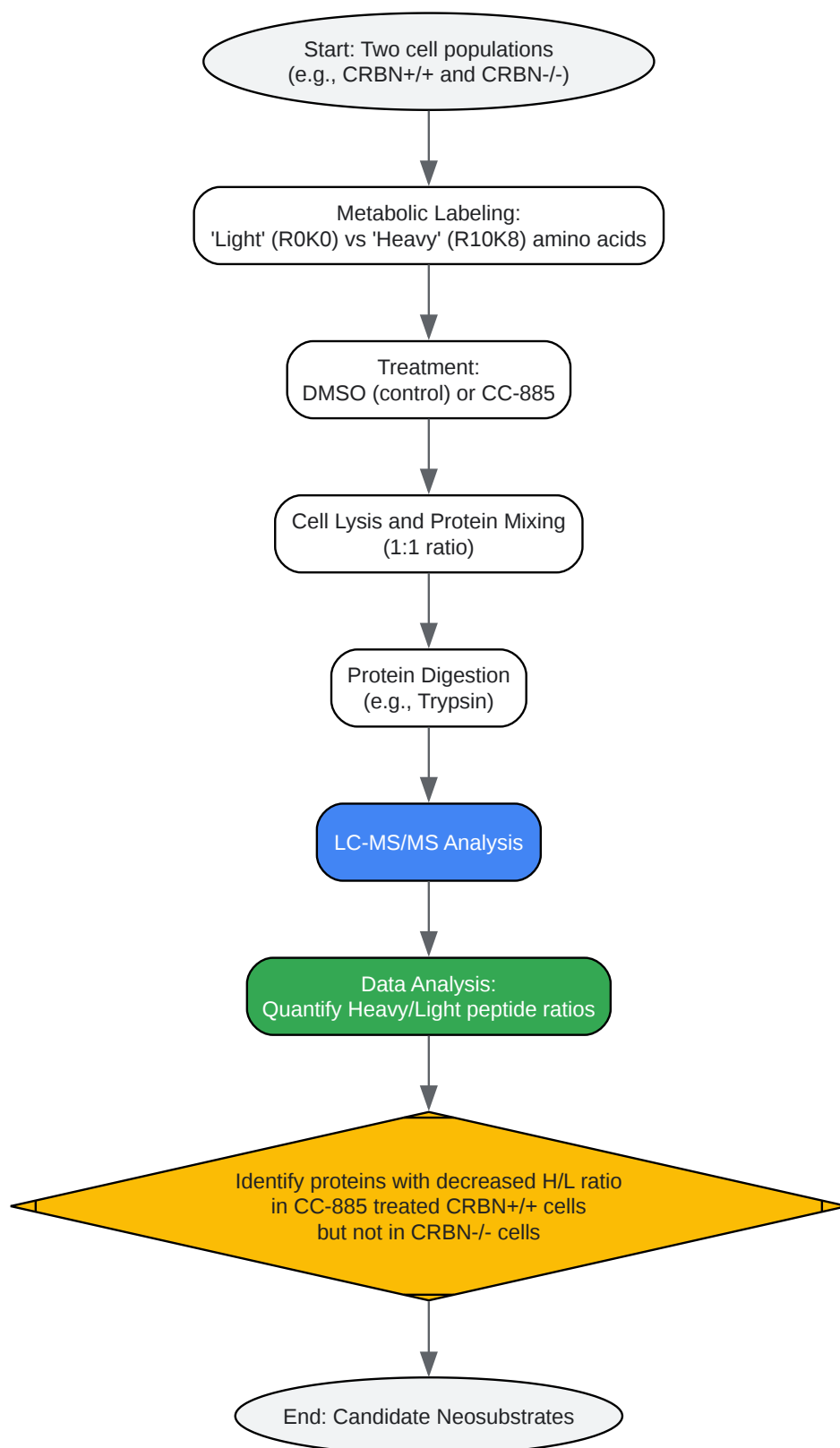
Neosubstrate	Cell Line	Parameter	Value	Treatment Time	Reference
GSPT1	MV4-11	DC50	9.7 nM	4 hours	
GSPT1	MV4-11	Dmax	~90% at 100 nM	4 hours	
BNIP3L	A549	-	Dose-dependent	24 hours	[5]
BNIP3L	293T (Flag-BNIP3L)	-	Time-dependent	6 hours	[5]
PLK1	A549	-	Dose-dependent	12 hours	
PLK1	A549	-	Time-dependent	-	

Experimental Protocols

This section provides detailed methodologies for the key experiments used to identify and characterize **CC-885** neosubstrates.

Neosubstrate Identification using SILAC-based Quantitative Proteomics

This protocol outlines a general workflow for identifying proteins that are degraded in a CRBN-dependent manner upon **CC-885** treatment.



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